

Validation of Dimpropyridaz's effectiveness on neonicotinoid-resistant aphid populations

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Compound of Interest

Compound Name: *Dimpropyridaz*

Cat. No.: *B6598564*

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Dimpropyridaz: A Novel Solution for Neonicotinoid-Resistant Aphid Populations

A new insecticide, **Dimpropyridaz**, demonstrates significant efficacy against aphid populations that have developed resistance to neonicotinoid insecticides. Its unique mode of action, targeting a different physiological pathway than neonicotinoids, makes it a valuable tool for insecticide resistance management (IRM) programs.

Dimpropyridaz, the first active ingredient in the new Insecticide Resistance Action Committee (IRAC) Group 36, offers a distinct advantage in controlling piercing and sucking insect pests that have evolved resistance to other chemical classes. This guide provides a comparative analysis of **Dimpropyridaz**'s effectiveness against neonicotinoid-resistant aphids, supported by available experimental data.

Understanding Neonicotinoid Resistance in Aphids

Neonicotinoid insecticides, belonging to IRAC Group 4A, act by binding to the nicotinic acetylcholine receptors (nAChRs) in the insect's nervous system, leading to overstimulation, paralysis, and death. However, widespread use has led to the development of resistance in several aphid species, most notably the green peach aphid (*Myzus persicae*) and the cotton aphid (*Aphis gossypii*).

The primary mechanisms of neonicotinoid resistance in aphids are:

- **Metabolic Resistance:** This involves the overexpression of detoxification enzymes, particularly cytochrome P450 monooxygenases like CYP6CY3. These enzymes break down the insecticide before it can reach its target site.
- **Target-Site Resistance:** This is due to a specific mutation (R81T) in the $\beta 1$ subunit of the nAChR. This mutation alters the receptor's shape, reducing its binding affinity for neonicotinoid molecules and rendering the insecticide less effective. Aphids with both mechanisms can exhibit extremely high levels of resistance.

Dimpropyridaz: A Different Mode of Action

Dimpropyridaz operates via a novel mode of action, classifying it as a chordotonal organ modulator with an undefined target site. Chordotonal organs are sensory receptors in insects responsible for hearing, balance, and spatial orientation. By disrupting these organs, **Dimpropyridaz** causes uncoordinated movement and cessation of feeding, ultimately leading to the insect's death. This distinct mechanism means there is no known cross-resistance with neonicotinoids, making it an effective tool against resistant populations.

Comparative Efficacy of Dimpropyridaz

While extensive peer-reviewed, direct comparative studies with quantitative data on neonicotinoid-resistant aphid strains are still emerging, a public release summary from the Australian Pesticides and Veterinary Medicines Authority (APVMA) provides insight from field trials conducted by BASF. These trials compared the performance of Efficon® Insecticide (containing **Dimpropyridaz**) with registered industry standards, including the neonicotinoid imidacloprid.

The APVMA summary states that in trials against green peach aphid (*Myzus persicae*) and cotton/melon aphid (*Aphis gossypii*), Efficon® Insecticide was generally equivalent to, or more effective than, registered aphicides, including imidacloprid in two specific trials.

A recent study established the baseline susceptibility of *Aphis gossypii* to **Dimpropyridaz**, providing crucial data for future resistance monitoring and risk assessment. The study determined the LC50 (the concentration required to kill 50% of the test population) of **Dimpropyridaz** for a susceptible strain of *A. gossypii*.

Table 1: Baseline Susceptibility of a Susceptible *Aphis gossypii* Strain to Dimpropyridaz

Insecticide	LC50 (mg/L)	95% Confidence Interval (mg/L)
Dimpropyridaz	1.23	1.01 - 1.49

Data sourced from a 2024 study on the baseline susceptibility of *Aphis gossypii*.

This baseline data is critical for comparison as more studies are published on the efficacy of **Dimpropyridaz** against characterized neonicotinoid-resistant strains.

Experimental Protocols

The following is a generalized methodology for conducting aphid insecticide bioassays, based on standard protocols from the Insecticide Resistance Action Committee (IRAC) and published research.

Aphid Rearing

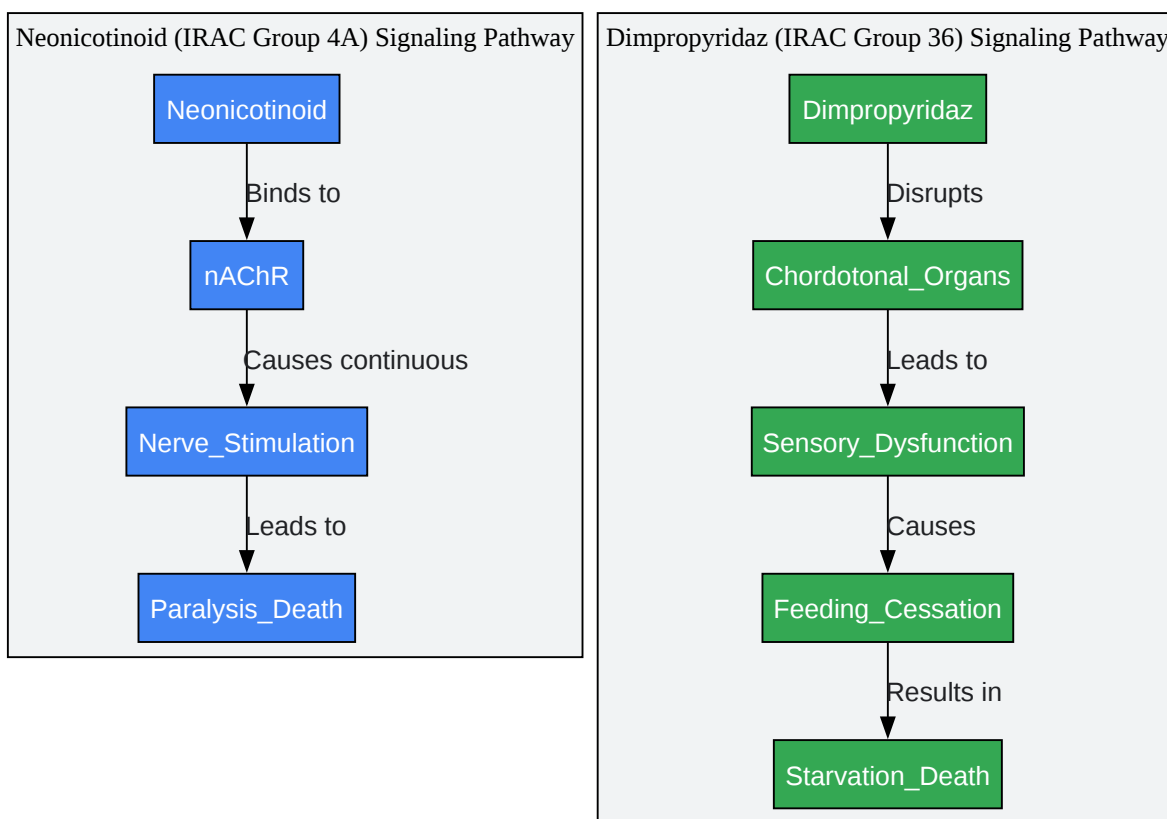
- Susceptible and resistant aphid colonies are maintained on host plants (e.g., bell pepper, cotton, or cabbage) in a controlled environment (e.g., $25 \pm 1^{\circ}\text{C}$, 60-70% relative humidity, 16:8 hour light:dark photoperiod).
- Colonies are kept in separate, ventilated cages to prevent cross-contamination.

Leaf-Dip Bioassay

- Preparation of Insecticide Solutions:** Serial dilutions of the technical-grade insecticide (e.g., **Dimpropyridaz**, Imidacloprid) are prepared in a suitable solvent (e.g., acetone) and then diluted with distilled water containing a non-ionic surfactant (e.g., 0.1% Triton X-100). A control solution contains only the solvent and surfactant in distilled water.
- Leaf Disc Treatment:** Fresh, unsprayed leaves from the host plant are cut into discs (e.g., 5 cm diameter). Each leaf disc is immersed in an insecticide solution or the control solution for a set period (e.g., 10-15 seconds) with gentle agitation.

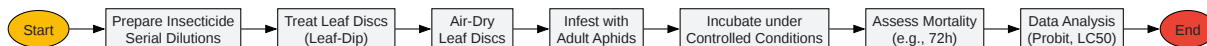
- **Drying:** The treated leaf discs are allowed to air-dry on a clean, non-absorbent surface for 1-2 hours.
- **Infestation:** The dried leaf discs are placed, abaxial side up, in petri dishes containing a thin layer of agar (1-1.5%) to maintain leaf turgidity. A cohort of adult apterous (wingless) aphids of a similar age (e.g., 20-30 individuals) are carefully transferred onto each leaf disc using a fine paintbrush.
- **Incubation:** The petri dishes are sealed with ventilated lids and incubated under the same controlled environmental conditions as the aphid rearing.
- **Mortality Assessment:** Aphid mortality is assessed at specific time points (e.g., 24, 48, and 72 hours) after infestation. Aphids that are unable to move when gently prodded with a fine brush are considered dead.
- **Data Analysis:** The mortality data is corrected for control mortality using Abbott's formula. Probit analysis is then used to determine the LC50 values and their 95% confidence intervals.

Signaling Pathways and Experimental Workflow



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Caption: Comparative signaling pathways of Neonicotinoids and **Dimpropyridaz**.



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Caption: Experimental workflow for a standard aphid leaf-dip bioassay.

Conclusion and Future Outlook

Dimpropyridaz, with its novel mode of action, presents a highly promising solution for the management of neonicotinoid-resistant aphid populations. Its effectiveness, as indicated in initial field trials, provides a much-needed alternative for growers facing control failures with older chemistries. The lack of cross-resistance between **Dimpropyridaz** and neonicotinoids is a key advantage for developing sustainable IRM strategies.

To further validate the performance of **Dimpropyridaz**, there is a clear need for more publicly available, peer-reviewed research that directly compares its efficacy against well-characterized neonicotinoid-resistant aphid strains, including those with confirmed R81T mutations and/or CYP6CY3 overexpression. Such studies will be instrumental in providing growers and crop advisors with the robust data required to confidently integrate this new insecticide into their pest management programs.

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